

chemical properties of 1-Bromo-4-(bromomethyl)naphthalene

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Compound of Interest

Compound Name:	1-Bromo-4-(bromomethyl)naphthalene
Cat. No.:	B1281212

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An In-depth Technical Guide to the Chemical Properties of **1-Bromo-4-(bromomethyl)naphthalene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-4-(bromomethyl)naphthalene is a halogenated aromatic hydrocarbon featuring a naphthalene core substituted with two different bromine-containing functional groups. The presence of an aromatic bromine atom and a more reactive benzylic bromide makes it a valuable and versatile bifunctional intermediate in organic synthesis.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications, with a focus on its utility in research and drug development.

Physicochemical and Spectroscopic Properties

1-Bromo-4-(bromomethyl)naphthalene is a solid at room temperature. Its key physical and chemical properties are summarized below. Proper storage in an inert atmosphere at 2-8°C is recommended to maintain its stability.^[2]

Property	Value	Reference
CAS Number	79996-99-9	[3]
Molecular Formula	C ₁₁ H ₈ Br ₂	[3]
Molecular Weight	299.99 g/mol	
IUPAC Name	1-bromo-4-(bromomethyl)naphthalene	
Physical Form	Solid	
Purity	≥97% (typical)	
Storage Temperature	2-8°C, Inert Atmosphere	

Spectroscopic data, including ¹H NMR, IR, and mass spectrometry, are available for the characterization of this compound.[4]

Reactivity and Handling

The reactivity of **1-Bromo-4-(bromomethyl)naphthalene** is characterized by the distinct functionalities of its two bromine substituents. The bromomethyl group is highly susceptible to nucleophilic substitution reactions, making it an excellent alkylating agent. The aryl bromide is less reactive but can participate in a variety of metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This dual reactivity allows for sequential and site-selective modifications.

Safety and Hazard Information

This compound is classified as hazardous and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.

Hazard Class	GHS Classification
Signal Word	Danger
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H314: Causes severe skin burns and eye damage.
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P405, P501

Data sourced from Sigma-Aldrich.

Experimental Protocols: Synthesis

1-Bromo-4-(bromomethyl)naphthalene is typically synthesized via the radical bromination of the methyl group of 4-bromo-1-methylnaphthalene.

Synthesis of 1-Bromo-4-(bromomethyl)naphthalene from 4-Bromo-1-methylnaphthalene

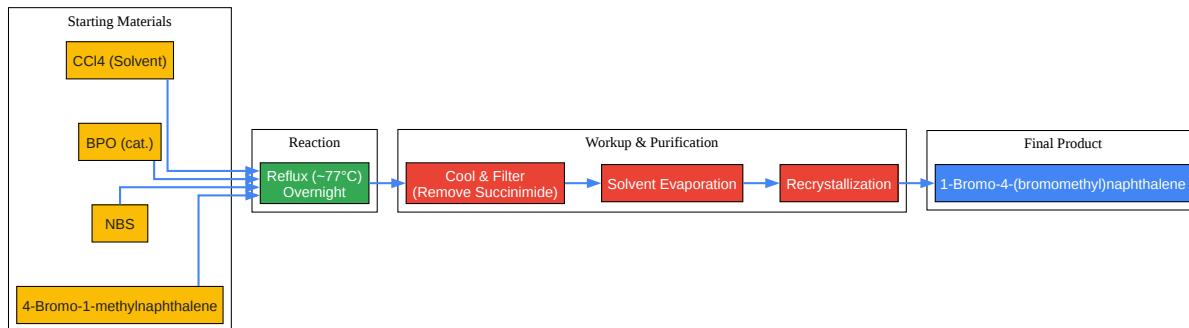
This procedure outlines the free-radical bromination of the benzylic methyl group using N-Bromosuccinimide (NBS) as the bromine source and Benzoyl Peroxide (BPO) as the radical initiator.[\[5\]](#)

Materials:

- 4-Bromo-1-methylnaphthalene (1 equivalent)
- N-Bromosuccinimide (NBS) (~1.05 equivalents)
- Benzoyl Peroxide (BPO) (catalytic amount, ~0.05 equivalents)
- Carbon Tetrachloride (CCl₄), anhydrous

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-bromo-1-methylnaphthalene in anhydrous carbon tetrachloride.
- Add N-Bromosuccinimide and a catalytic amount of Benzoyl Peroxide to the solution.
- Heat the reaction mixture to reflux (approximately 77°C) under an inert atmosphere.^[5]
- Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed. The reaction is typically refluxed overnight.^[5]
- Upon completion, cool the mixture to room temperature. The by-product, succinimide, will precipitate and can be removed by filtration.
- Wash the succinimide cake with a small amount of cold carbon tetrachloride.
- Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/hexanes) to yield **1-Bromo-4-(bromomethyl)naphthalene** as a solid.



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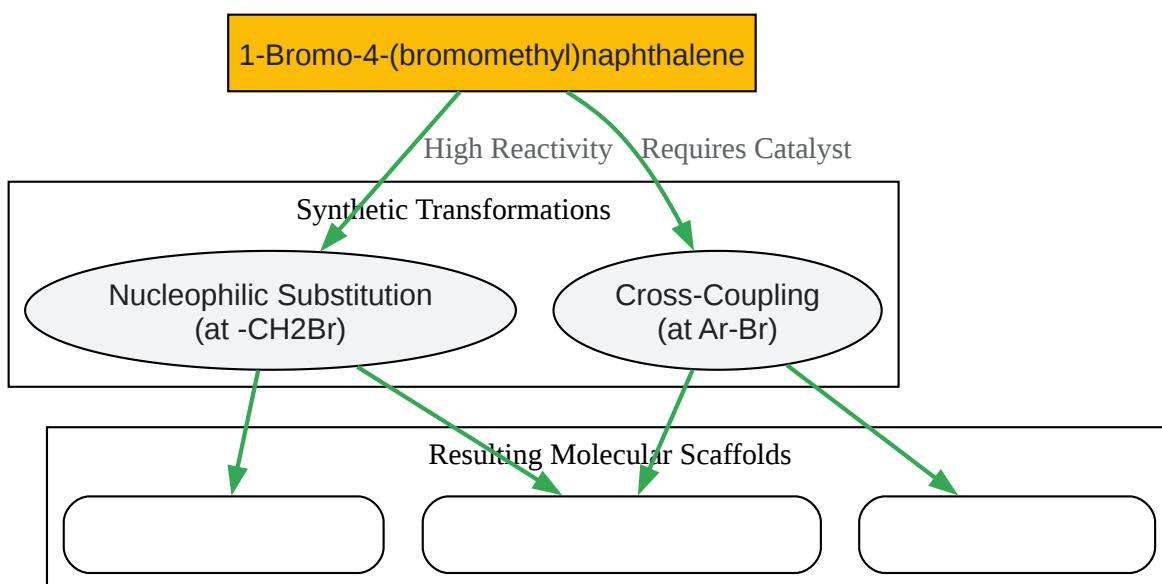
Caption: Workflow for the synthesis of **1-Bromo-4-(bromomethyl)naphthalene**.

Applications in Research and Drug Development

The unique structure of **1-Bromo-4-(bromomethyl)naphthalene** makes it a key building block for constructing complex organic molecules.^[6] Its bifunctional nature allows for the introduction of the naphthalene scaffold into larger structures with precise control over connectivity.

- Medicinal Chemistry: Naphthalene derivatives are known to exhibit a wide range of biological activities.^{[7][8]} This compound serves as a precursor for synthesizing novel naphthalene-based structures for screening as potential therapeutic agents. The two distinct bromine sites allow for the sequential attachment of different pharmacophores, enabling the creation of diverse chemical libraries for structure-activity relationship (SAR) studies.^[7]

- **Organic Synthesis:** It is widely used as an intermediate in multi-step organic syntheses.[6] The bromomethyl group can be used to alkylate various nucleophiles (e.g., amines, phenols, thiols), while the aryl bromide can undergo cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds.
- **Materials Science:** Halogenated naphthalenes are employed as precursors in the development of functional materials, such as specialty polymers and resins, where they can enhance thermal and mechanical properties.[1][6]



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Caption: Role as a bifunctional intermediate in chemical synthesis.

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